

Bromochloromethane Waste Management: A Technical Support Guide

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Compound of Interest

Compound Name: Bromochloromethane

Cat. No.: B122714

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This technical support center provides guidance for the safe disposal of **bromochloromethane** waste in a research laboratory setting. The information is intended for researchers, scientists, and drug development professionals.

Frequently Asked Questions (FAQs)

Q1: What is **bromochloromethane** and what are its primary hazards?

A1: **Bromochloromethane** (CH_2BrCl), also known as Halon 1011, is a clear, colorless liquid with a sweet, chloroform-like odor.^{[1][2]} It is denser than water and insoluble in it.^{[1][2]} The primary hazards associated with **bromochloromethane** include:

- Irritation: It is irritating to the eyes, skin, and respiratory system.^[3]
- Toxicity: Inhalation of vapors can cause central nervous system depression, dizziness, and potential liver and kidney damage.^{[3][4]}
- Decomposition: When heated to decomposition, it can emit highly toxic fumes such as hydrogen chloride, phosgene, carbon monoxide, and hydrogen bromide.^{[1][3]}

Q2: How should I collect and store **bromochloromethane** waste?

A2: **Bromochloromethane** waste should be collected in a designated, properly labeled, and sealed container.^{[5][6]} The container should be made of a material compatible with **bromochloromethane** and stored in a designated satellite accumulation area (SAA), such as

a ventilated cabinet or fume hood.[6] Store it away from incompatible materials like strong oxidizing agents, strong bases, and active metals such as aluminum, magnesium, and zinc.[2][3]

Q3: Can I dispose of small amounts of **bromochloromethane** waste down the drain?

A3: No. **Bromochloromethane** is insoluble in water and is considered a hazardous waste.[1][7] It should not be disposed of down the sanitary sewer.[8][9] All **bromochloromethane** waste must be collected and disposed of through your institution's Environmental Health & Safety (EHS) office or a licensed hazardous waste disposal service.[7][10]

Q4: What personal protective equipment (PPE) is required when handling **bromochloromethane** waste?

A4: When handling **bromochloromethane** waste, the following PPE is recommended:

- Eye Protection: Chemical safety goggles or a face shield.[4]
- Hand Protection: Appropriate chemical-resistant gloves.[3]
- Body Protection: A lab coat or chemical-resistant apron.[4]
- Respiratory Protection: Work should be conducted in a well-ventilated area or under a chemical fume hood to minimize inhalation exposure.[4][11] If vapor concentrations are high, an organic vapor cartridge respirator may be necessary.[4]

Q5: Is **bromochloromethane** considered a regulated hazardous waste?

A5: Yes. While waste streams from the production of **bromochloromethane** may not be specifically listed by the EPA in all contexts, the chemical itself is treated as a hazardous waste due to its toxicity and potential environmental impact.[7][12] It is subject to federal and local regulations for hazardous waste management, including proper storage, labeling, and disposal.[6][7][12]

Troubleshooting Guide

Issue/Question	Recommended Action
I have a small spill of bromochloromethane (less than 100 mL) in a fume hood.	1. Ensure the fume hood is operational. 2. Wearing appropriate PPE, absorb the spill with an inert material like vermiculite, dry sand, or earth. ^[7] 3. Collect the absorbent material into a sealed container. 4. Label the container as "Hazardous Waste: Bromochloromethane spill debris." 5. Wipe the area with soap and water. 6. Contact your institution's EHS for pickup.
My bromochloromethane waste is mixed with other solvents.	Do not mix incompatible waste streams. ^[6] If you have a mixed waste stream, label the container with the names and approximate percentages of all components. ^[6] Consult your EHS office for specific disposal instructions, as mixed hazardous wastes may require special handling.
The waste container for bromochloromethane is full.	Once a hazardous waste container is full, it must be dated and moved from the satellite accumulation area for pickup by EHS within three days. ^[6] Do not overfill containers.
How do I decontaminate glassware that has contained bromochloromethane?	See the detailed "Protocol for Decontamination of Laboratory Equipment" below. The general procedure involves an initial rinse, followed by washing with detergent and water. ^[13] ^[14] The initial rinsate may need to be collected as hazardous waste. ^[13]

Chemical and Physical Properties

The following table summarizes key quantitative data for **bromochloromethane**.

Property	Value
Molecular Formula	CH ₂ BrCl
Molecular Weight	129.38 g/mol [1]
Appearance	Clear, colorless liquid[1][2]
Odor	Sweet, chloroform-like[1][2]
Density	1.991 g/cm ³ at 20°C[1]
Boiling Point	68°C (154°F) at 760 mmHg[1][2]
Melting Point	-87.5°C (-126°F)[15]
Vapor Pressure	117 mmHg at 20°C (68°F)[2]
Water Solubility	Insoluble (1 to 5 mg/mL at 20°C)[1][2]
Log Kow (Octanol/Water Partition Coefficient)	1.41[4]

Experimental Protocols

Protocol for Neutralization and Disposal of Small Spills

This protocol is for small spills contained within a chemical fume hood. For large spills, evacuate the area and contact your institution's emergency response team.

- **Preparation:** Ensure you are wearing the appropriate PPE (safety goggles, chemical-resistant gloves, lab coat). Keep an inert absorbent material (e.g., vermiculite, sand, or a commercial spill kit) readily available.
- **Containment:** If the spill is spreading, create a dike around the spill using the absorbent material.
- **Absorption:** Gently cover the spill with the absorbent material.[7] Avoid creating dust.
- **Collection:** Once the liquid is fully absorbed, carefully scoop the material into a designated, sealable waste container.

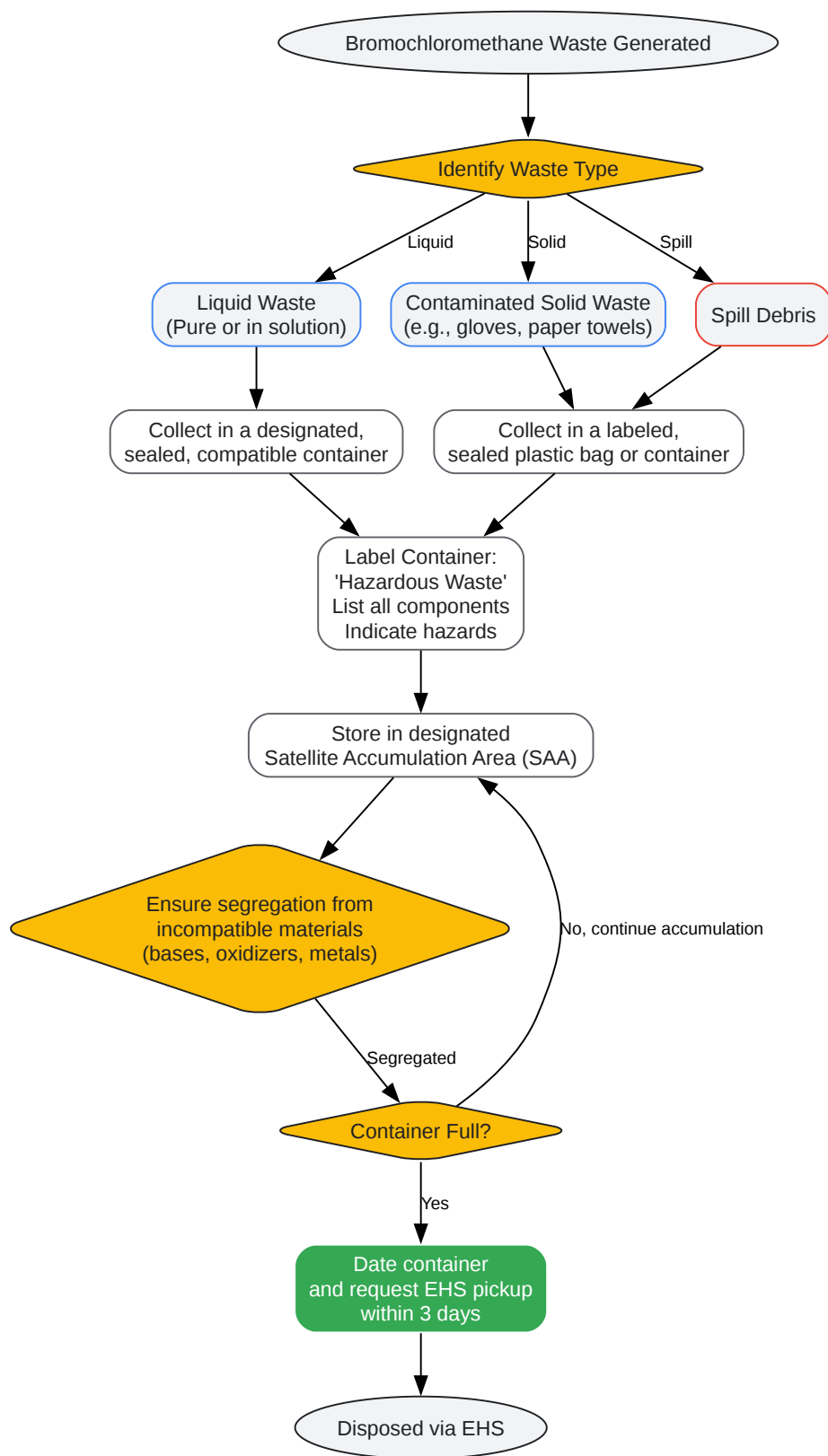
- Labeling: Securely close the container and label it clearly as "Hazardous Waste" with the contents listed (e.g., "**Bromochloromethane** contaminated vermiculite").^[6]
- Final Decontamination: Clean the spill area with a cloth or paper towels soaked in soap and water. Dispose of the cleaning materials as hazardous waste.^[16]
- Disposal: Store the sealed waste container in your lab's satellite accumulation area and arrange for pickup by your institution's EHS office.

Protocol for Decontamination of Laboratory Equipment

This protocol is for decontaminating non-disposable glassware and equipment that has been in contact with **bromochloromethane**.

- Initial Rinse: In a chemical fume hood, rinse the equipment with a small amount of a suitable solvent in which **bromochloromethane** is soluble (e.g., acetone or ethanol). Collect this initial rinsate as hazardous waste. Label the rinsate container appropriately.
- Washing: Wash the equipment thoroughly with warm water and a laboratory detergent.^[13] Use a brush to scrub all surfaces.
- Rinsing: Rinse the equipment multiple times with tap water, followed by a final rinse with deionized water.
- Drying: Allow the equipment to air dry completely or dry it in an oven, if appropriate for the equipment type.
- Verification (Optional): For critical applications, a final rinse with a clean solvent can be collected and analyzed (e.g., by GC) to ensure all traces of **bromochloromethane** have been removed.

Disposal Workflow



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Caption: Decision workflow for the safe disposal of **bromochloromethane** waste.

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